

An In-depth Technical Guide to Carpesterol and its Relationship to Other Phytosterols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carpesterol is a phytosterol found in plants of the Solanaceae family, such as Solanum xanthocarpum and Solanum nigrum.[1][2] Like other phytosterols, carpesterol possesses a fundamental steroidal nucleus, suggesting a range of biological activities.[3] Preliminary studies on plant extracts containing carpesterol indicate potential antineoplastic, anti-inflammatory, and antioxidant properties.[1][3] This technical guide provides a comprehensive overview of carpesterol, its relationship to other common phytosterols— β -sitosterol, campesterol, and stigmasterol—and outlines the current state of knowledge regarding its biological activity, biosynthesis, and analytical methodologies.

Chemical Structure and Comparison with Other Phytosterols

The defining characteristic of phytosterols is their structural similarity to cholesterol, with variations primarily in the side chain attached to the steroid core.[4]

Carpesterol:

Molecular Formula: C37H54O4







IUPAC Name: [(3S,4S,5S,9R,10R,13R,14R,17R)-17-[(2S,3R,5R)-5-ethyl-3-hydroxy-6-methylheptan-2-yl]-4,10,13-trimethyl-6-oxo-1,2,3,4,5,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-yl] benzoate

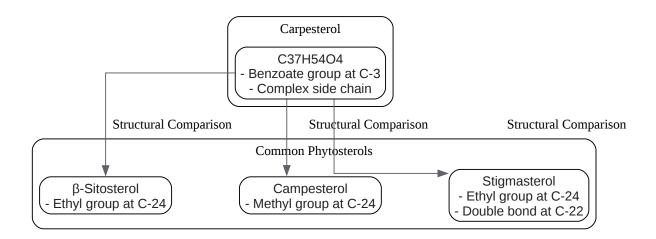
A key structural feature that distinguishes **carpesterol** from many other common phytosterols is the presence of a benzoate group at the C-3 position of the steroid nucleus. This esterification significantly alters the polarity and potential interactions of the molecule with biological targets.

β-Sitosterol, Campesterol, and Stigmasterol: These are among the most abundant phytosterols in the human diet and are structurally very similar to each other, differing mainly in the alkyl substitution at the C-24 position of the side chain.[5]

- β-Sitosterol: Possesses an ethyl group at C-24.
- Campesterol: Features a methyl group at C-24.
- Stigmasterol: Similar to β-sitosterol with an ethyl group at C-24, but also contains a double bond at C-22 in the side chain.

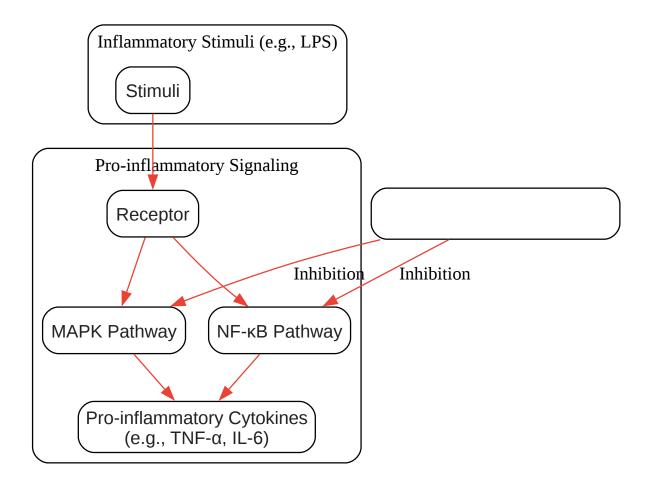
The structural differences between these phytosterols are visualized in the diagram below.



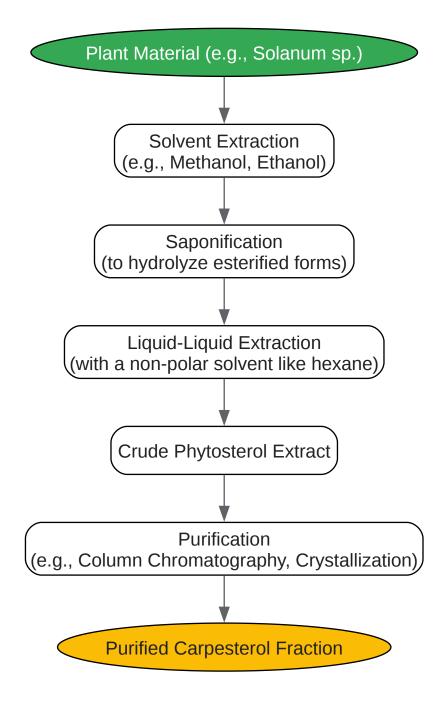












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